

# A Technical Guide to Fmoc-5-hydroxy-DL-tryptophan: Molecular Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Fmoc-5-hydroxy-DL-tryptophan*

Cat. No.: B1311833

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information regarding the chemical properties of **Fmoc-5-hydroxy-DL-tryptophan**, a key reagent in peptide synthesis and related research fields. The data is presented for clarity and ease of use in a laboratory or drug development setting.

## Core Chemical Data

The fundamental molecular attributes of **Fmoc-5-hydroxy-DL-tryptophan** are summarized below. This data is critical for accurate measurements, stoichiometric calculations, and analytical characterizations.

| Property          | Value   |
|-------------------|---|
| Molecular Formula | C <sub>26</sub> H <sub>22</sub> N <sub>2</sub> O <sub>5</sub> |
| Molecular Weight  | 442.46 g/mol  |
| Synonyms          | Fmoc-Trp(5-OH)-OH, 5-Hydroxy-N-Fmoc-L-tryptophan[1]           |

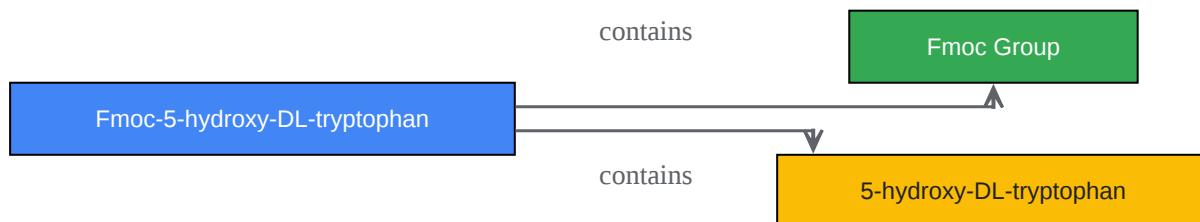
## Experimental Protocols

This document focuses on the intrinsic molecular properties of **Fmoc-5-hydroxy-DL-tryptophan**. As such, experimental protocols for its use in applications like peptide synthesis

are beyond the current scope and would be detailed in specific application notes.

## Molecular Structure Overview

The chemical structure of **Fmoc-5-hydroxy-DL-tryptophan** is comprised of a 5-hydroxy-DL-tryptophan moiety protected at the alpha-amino group by a fluorenylmethyloxycarbonyl (Fmoc) group. This relationship is depicted in the following diagram.



[Click to download full resolution via product page](#)

### Molecular Composition of Fmoc-5-hydroxy-DL-tryptophan

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. advancedchemtech.com [advancedchemtech.com]
- To cite this document: BenchChem. [A Technical Guide to Fmoc-5-hydroxy-DL-tryptophan: Molecular Properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1311833#fmoc-5-hydroxy-dl-tryptophan-molecular-weight-and-formula>

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)